

# An In-depth Technical Guide to *Arabidopsis thaliana* Plant Cysteine Oxidase 4 (AtPCO4)

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## Compound of Interest

Compound Name: AtPCO4-IN-1

Cat. No.: B3836228

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## Introduction

This technical guide provides a comprehensive overview of *Arabidopsis thaliana* Plant Cysteine Oxidase 4 (AtPCO4), a key enzyme in the plant oxygen-sensing pathway. Initial searches for a specific inhibitor designated "AtPCO4-IN-1" did not yield any publicly available information, suggesting this may be a non-standard nomenclature or a compound not yet described in scientific literature. Therefore, this document focuses on the core protein, AtPCO4, which is of significant interest to researchers in plant biology and agrochemical development. AtPCO4 plays a crucial role in regulating plant responses to hypoxia (low oxygen), a common stress condition caused by flooding.<sup>[1][2][3][4]</sup> This guide details its discovery, mechanism of action, kinetic properties, and the experimental protocols used for its study.

## Discovery and Function

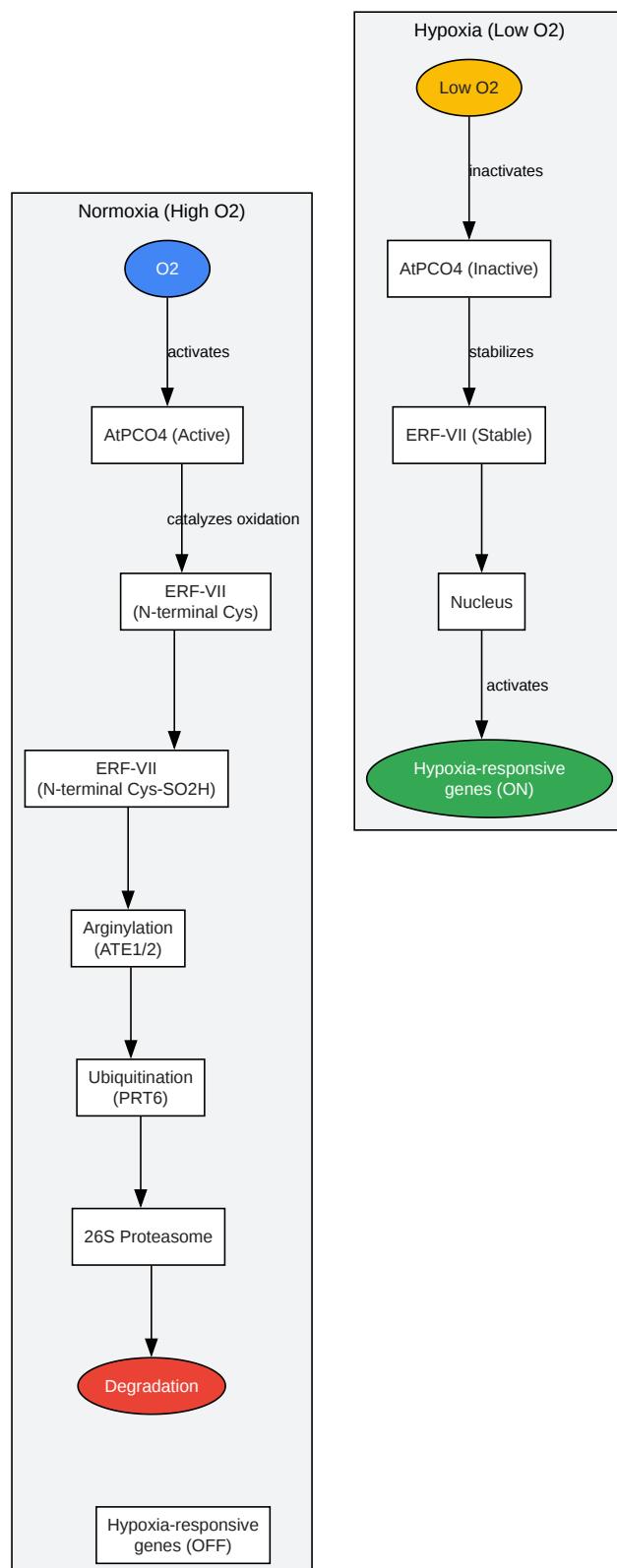
AtPCO4 is one of five PCO isoforms in *Arabidopsis thaliana* that act as oxygen sensors.<sup>[1][3]</sup> These enzymes catalyze the oxygen-dependent oxidation of a conserved N-terminal cysteine residue on Group VII Ethylene Response Factor (ERF-VII) transcription factors.<sup>[1][2][3][4]</sup> This oxidation marks the ERF-VII proteins for degradation via the Cys/Arg branch of the N-degron pathway (formerly known as the N-end rule pathway).<sup>[2][4]</sup>

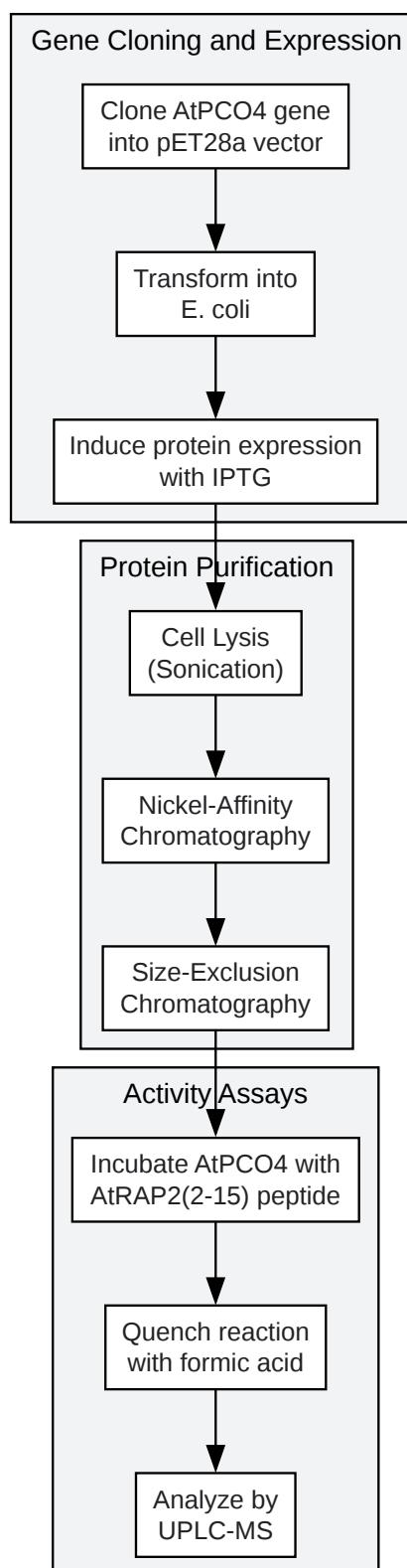
Under normoxic (normal oxygen) conditions, the constitutive activity of AtPCO4 leads to the degradation of ERF-VIIs, thereby suppressing the expression of hypoxia-responsive genes.<sup>[1]</sup> During flooding, when oxygen levels decrease, AtPCO4 activity is reduced, leading to the stabilization of ERF-VIIs.<sup>[2][4]</sup> These stabilized transcription factors then activate genes that

help the plant adapt to and survive the low-oxygen environment.[\[2\]](#) Among the PCO isoforms, AtPCO4 is the most catalytically competent, suggesting it plays a central role in ERF-VII regulation.[\[1\]](#)[\[3\]](#)

## Signaling Pathway

The signaling pathway involving AtPCO4 is a critical component of the plant's response to hypoxia. The following diagram illustrates this process.



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## References

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